

# Molecular formula and weight of Sulphur Red 6

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## Compound of Interest

Compound Name: Sulphur Red 6

Cat. No.: B1171680

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## An In-depth Technical Guide to Sulphur Red 6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sulphur Red 6** (C.I. 53720), a synthetic dye belonging to the sulfur dye class. While primarily utilized in the textile industry for its robust dyeing properties, this document explores its chemical characteristics, synthesis, and potential applications in scientific research, offering a valuable resource for professionals in chemistry and life sciences.

## Molecular Identity and Physicochemical Properties

Sulphur dyes, including **Sulphur Red 6**, are complex chemical structures that are often challenging to characterize with a single definitive molecular formula. They are typically large, polymeric molecules resulting from the sulfurization of organic intermediates. However, the core organic precursor to **Sulphur Red 6** is understood to be 8-Amino-7-methylphenazin-2-ol. The reaction with sodium polysulfide introduces sulfur linkages, resulting in the final dye.

There is some discrepancy in the reported molecular formula and weight for **Sulphur Red 6** in various chemical databases. The most frequently cited molecular formula for the organic core is C<sub>13</sub>H<sub>11</sub>N<sub>3</sub>O, with a corresponding molecular weight of 225.27 g/mol <sup>[1][2]</sup>. It is important to note that the final sulfur-containing dye will have a significantly different and variable molecular weight.

Table 1: Chemical Identifiers for **Sulphur Red 6**

Identifier	Value
Chemical Name	Sulphur Red 6
C.I. Name	C.I. Sulphur Red 6, C.I. 53720
CAS Number	1327-85-1
Core Molecular Formula	C13H11N3O
Core Molecular Weight	225.27 g/mol
Synonyms	Sulphur Bordeaux 3B, Sulphur Red Brown B3R

Table 2: Physicochemical Properties of **Sulphur Red 6**

Property	Description
Appearance	Purple-brown powder.[3]
Solubility	Partially soluble in water. Good solubility in sodium sulfide solution, forming a reddish-brown solution.[3]
Behavior in Acid	In concentrated sulfuric acid, it appears dark blue-purple, with a brown precipitate forming upon dilution.[4]

## Synthesis of Sulphur Red 6: An Experimental Protocol

The manufacturing of **Sulphur Red 6** is a multi-step process involving the synthesis of an intermediate compound followed by a sulfurization reaction. The following protocol is based on established manufacturing methods.[4][5]

### Part 1: Synthesis of the Intermediate (8-Amino-7-methylphenazin-2-ol)

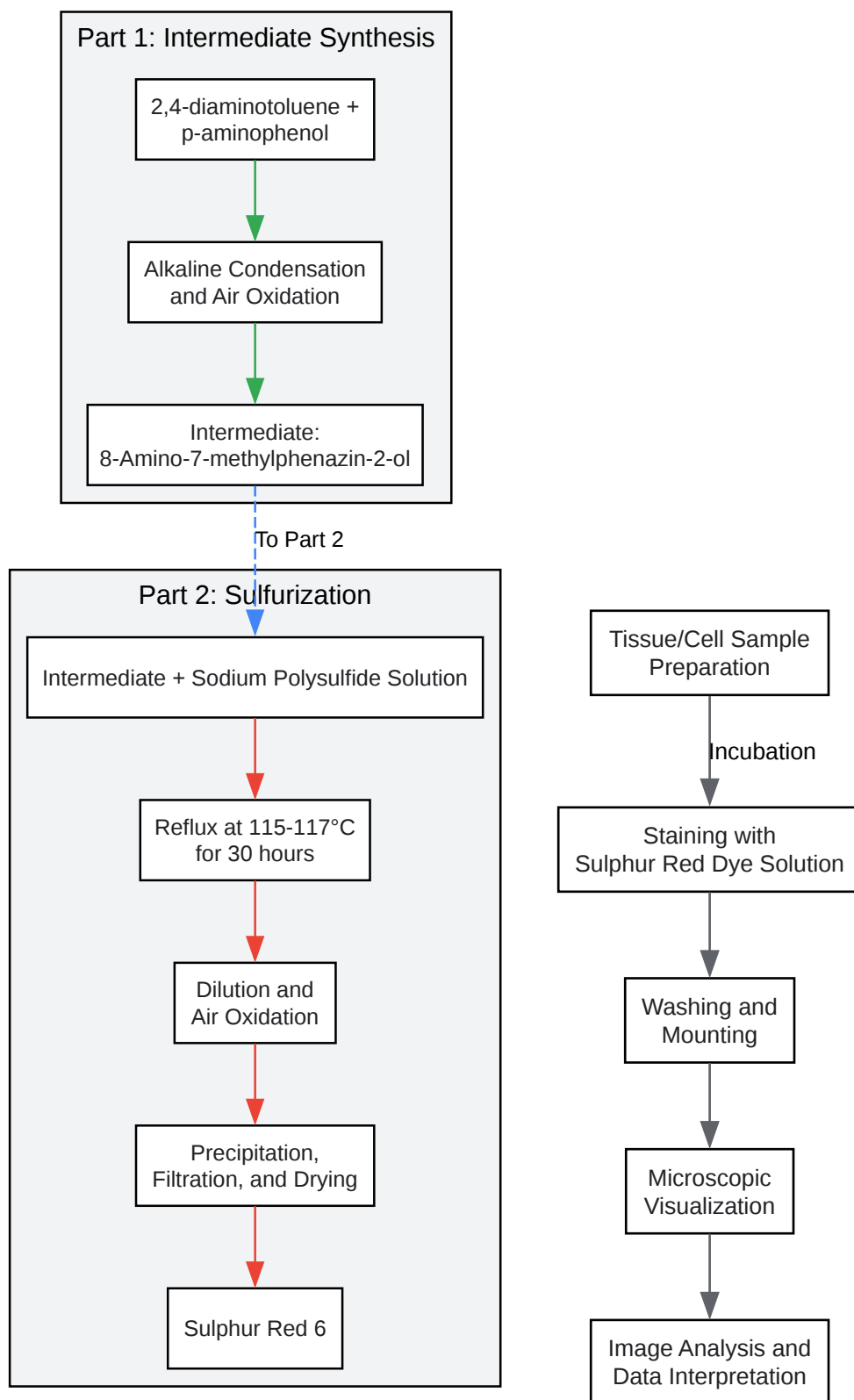
- Reactant Preparation: Prepare a mixture of 2,4-diaminotoluene and p-aminophenol (or p-nitrosophenol).

- **Condensation and Oxidation:** The reactants are condensed under alkaline conditions. This is followed by oxidation, often using air, to form the intermediate, 8-amino-7-methylphenazin-2-ol.
- **Isolation:** The intermediate is isolated from the reaction mixture.

#### Part 2: Sulfurization

- **Reaction Setup:** The prepared intermediate is placed in an aqueous solution of sodium polysulfide.
- **Heating:** The mixture is heated under reflux at a temperature of 115-117°C for approximately 30 hours.<sup>[4][5]</sup>
- **Dilution and Oxidation:** After the reflux period, the reaction mixture is diluted with water. Air is then passed through the solution to facilitate oxidation.
- **Precipitation and Isolation:** The dye is precipitated from the solution, filtered, and dried to yield the final **Sulphur Red 6** product.

Below is a graphical representation of the synthesis workflow.



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